

Physical properties of 2-Chlorothiazole-5-thiol (melting point, solubility)

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Compound of Interest

Compound Name: 2-Chlorothiazole-5-thiol

Cat. No.: B15202557

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In-Depth Technical Guide: Physical Properties of 2-Chlorothiazole-5-thiol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a framework for the determination of key physical properties of **2-Chlorothiazole-5-thiol**, specifically its melting point and solubility. Due to a lack of readily available data in scientific literature and chemical databases for this specific compound, this document focuses on providing detailed experimental protocols and the expected qualitative properties based on its chemical structure.

Physicochemical Data Summary

The following table outlines the essential physical property data required for the characterization of **2-Chlorothiazole-5-thiol**. At present, specific experimental values are not available and must be determined empirically.

Physical Property	Value
Melting Point	Data not available
Solubility in Water	Data not available
Solubility in Polar Organic Solvents (e.g., Ethanol)	Data not available
Solubility in Nonpolar Organic Solvents (e.g., Diethyl Ether)	Data not available
Solubility in Aqueous Acid (e.g., 5% HCl)	Data not available
Solubility in Aqueous Base (e.g., 5% NaOH)	Data not available

Based on the structure, **2-Chlorothiazole-5-thiol** is expected to be a solid at room temperature with limited solubility in water and greater solubility in common organic solvents. The presence of the acidic thiol group suggests probable solubility in aqueous base.

Experimental Protocols

The following are standard, detailed methodologies for the empirical determination of the melting point and solubility profile of a solid organic compound such as **2-Chlorothiazole-5-thiol**.

Melting Point Determination

The melting point of a pure crystalline solid is a sharp, characteristic physical property. The following capillary method is a standard technique for its determination.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Apparatus:

- Melting point apparatus
- Sealed-end glass capillary tubes
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of the dry, solid sample should be finely powdered using a mortar and pestle to ensure uniform heat distribution.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. This is repeated until a 2-3 mm column of tightly packed sample is achieved.
- **Approximate Melting Point:** The loaded capillary is placed in the heating block of the melting point apparatus. The temperature is increased at a relatively rapid rate (e.g., 5-10°C per minute) to determine an approximate melting range.
- **Accurate Melting Point:** A fresh sample is prepared and placed in the apparatus, which has been allowed to cool to at least 20°C below the approximate melting point. The sample is then heated at a slow, controlled rate of 1-2°C per minute.
- **Data Recording:** The temperature at which the first drop of liquid is observed is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is the completion of melting. The melting point is reported as this range.

Solubility Determination

A qualitative solubility profile is crucial for understanding a compound's behavior in various solvent systems, which is fundamental for purification, formulation, and biological testing.[\[4\]](#)[\[5\]](#)
[\[6\]](#)[\[7\]](#)

Apparatus and Reagents:

- Small test tubes (e.g., 10 x 75 mm)
- Calibrated droppers or pipettes
- Vortex mixer (optional)
- Spatula

- Solvents: Deionized water, 5% (w/v) aqueous NaOH, 5% (v/v) aqueous HCl, ethanol, diethyl ether.

Procedure:

- Sample and Solvent Measurement: Approximately 20-30 mg of the solid is placed into a clean, dry test tube. 1 mL of the selected solvent is then added.
- Mixing: The mixture is agitated vigorously for 1-2 minutes. A vortex mixer can be used to ensure thorough mixing.
- Observation: The sample is observed for any signs of dissolution. A compound is considered "soluble" if it completely dissolves to form a clear solution. If any solid remains, it is deemed "insoluble" or "sparingly soluble."
- Systematic Testing: This procedure is systematically repeated for each of the specified solvents. The general workflow is to first test solubility in water. If the compound is insoluble in water, its solubility in aqueous acid and base is then determined. Solubility in organic solvents is typically assessed independently.

Experimental Workflow Visualization

The logical flow for determining the fundamental physical properties of a novel or uncharacterized solid compound is depicted below.

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Caption: Experimental Workflow for Physical Property Characterization.

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